

# A Comparative Analysis of Dimethyl Propylphosphonate and Dimethyl Methylphosphonate as Flame Retardants

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## Compound of Interest

Compound Name: *Dimethyl propylphosphonate*

Cat. No.: *B118257*

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A detailed examination of the performance, mechanisms, and applications of two prominent organophosphorus flame retardants, **Dimethyl propylphosphonate** (DMPP) and Dimethyl methylphosphonate (DMMP), reveals nuances in their efficacy and suitability for various polymer systems. While both compounds operate through similar flame-retarding pathways, differences in their chemical structure influence their thermal stability and interaction with polymer matrices, leading to variations in performance metrics such as Limiting Oxygen Index (LOI), UL-94 classification, and heat release rates.

**Dimethyl propylphosphonate** (DMPP) and Dimethyl methylphosphonate (DMMP) are organophosphorus compounds utilized as flame retardants in a range of polymeric materials, including polyurethane foams and epoxy resins. Their primary function is to inhibit or suppress combustion through a combination of gas-phase and condensed-phase mechanisms. In the gas phase, they release phosphorus-containing radicals that scavenge flame-propagating H<sup>•</sup> and OH<sup>•</sup> radicals. In the condensed phase, they promote the formation of a protective char layer that insulates the underlying material from heat and reduces the release of flammable volatiles.[1][2]

## Chemical and Physical Properties

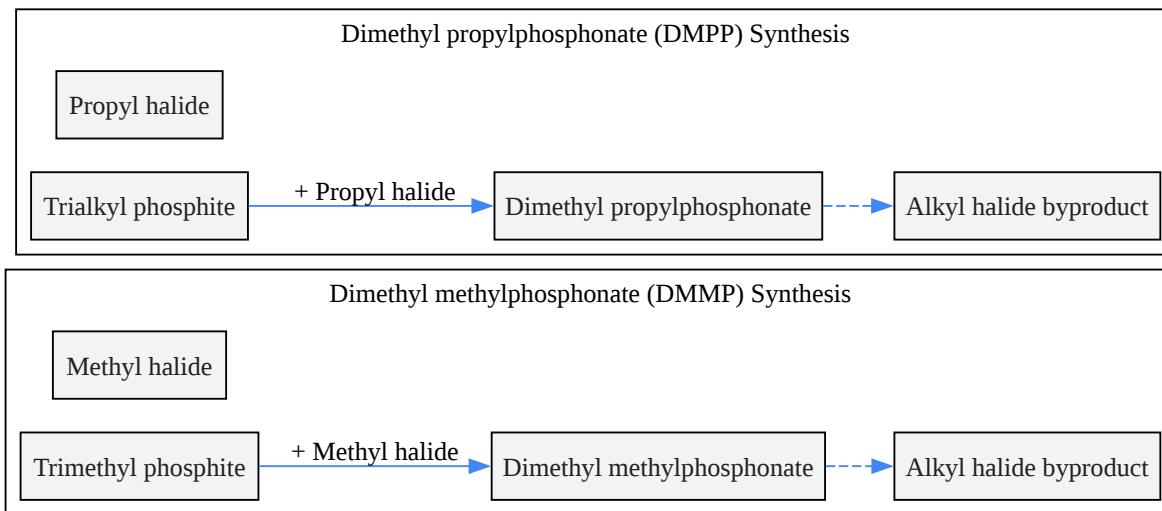
A fundamental comparison of the two phosphonates begins with their chemical structure and physical properties.

Property	Dimethyl propylphosphonate (DMPP)	Dimethyl methylphosphonate (DMMP)
Chemical Formula	C <sub>5</sub> H <sub>13</sub> O <sub>3</sub> P	C <sub>3</sub> H <sub>9</sub> O <sub>3</sub> P
Molecular Weight	152.13 g/mol	124.08 g/mol
Phosphorus Content	~20.3%	~25% <sup>[2]</sup>
Appearance	Colorless liquid	Colorless liquid
Boiling Point	85 °C (at 6 Torr)	181 °C

Note: Data for DMPP is limited. Boiling point is provided at reduced pressure.

## Synthesis of Dialkyl Phosphonates

Both DMPP and DMMP can be synthesized via the Michaelis-Arbuzov reaction. This reaction involves the treatment of a trialkyl phosphite with an alkyl halide. For the synthesis of DMMP, trimethyl phosphite is reacted with a methyl halide. Similarly, DMPP synthesis would involve the reaction of a suitable phosphite with a propyl halide.



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**Diagram 1:** General synthesis pathway for DMMP and DMPP via the Michaelis-Arbuzov reaction.

## Comparative Flame Retardant Performance

The efficacy of a flame retardant is typically evaluated using a suite of standardized tests, including the Limiting Oxygen Index (LOI), the UL-94 vertical burn test, and cone calorimetry. While extensive data is available for DMMP, detailed experimental results for DMPP are less common in the public domain.

### Limiting Oxygen Index (LOI)

The LOI test measures the minimum oxygen concentration in an oxygen/nitrogen mixture required to sustain combustion of a material.<sup>[3][4]</sup> Higher LOI values indicate better flame retardancy.

Polymer System	Flame Retardant	Loading (%)	LOI (%)
Rigid Polyurethane Foam (RPUF)	None	0	18.1
RPUF	DMMP	8	27.6
RPUF with Bio-Polyol	DMPP	20 (phr)	>21.0
Fiber Reinforced Plastic (FRP)	DMMP	10	30.4[5]

Data for DMPP in RPUF is from a study where it was used as an additive flame retardant.[6]

Data for DMMP in RPUF is from a study with nano-silica.[2]

## UL-94 Vertical Burn Test

The UL-94 test classifies materials based on their burning behavior after being subjected to a flame. The classifications, from least to most flame retardant, are HB, V-2, V-1, and V-0.[7][8]

Polymer System	Flame Retardant	Loading (%)	UL-94 Rating
Waterborne Polyurethane (WPU)	None	0	Not Rated
WPU	DMMP	8	V-0[2]

Specific UL-94 data for DMPP was not available in the searched literature.

## Cone Calorimetry

Cone calorimetry is a bench-scale test that measures various fire-related properties, such as the heat release rate (HRR), peak heat release rate (pHRR), and total heat release (THR), providing a comprehensive assessment of a material's fire behavior.

Performance of DMMP in Waterborne Polyurethane (WPU): A study on WPU with 8% DMMP and modified nano-silica showed a significant reduction in fire hazards.[2]

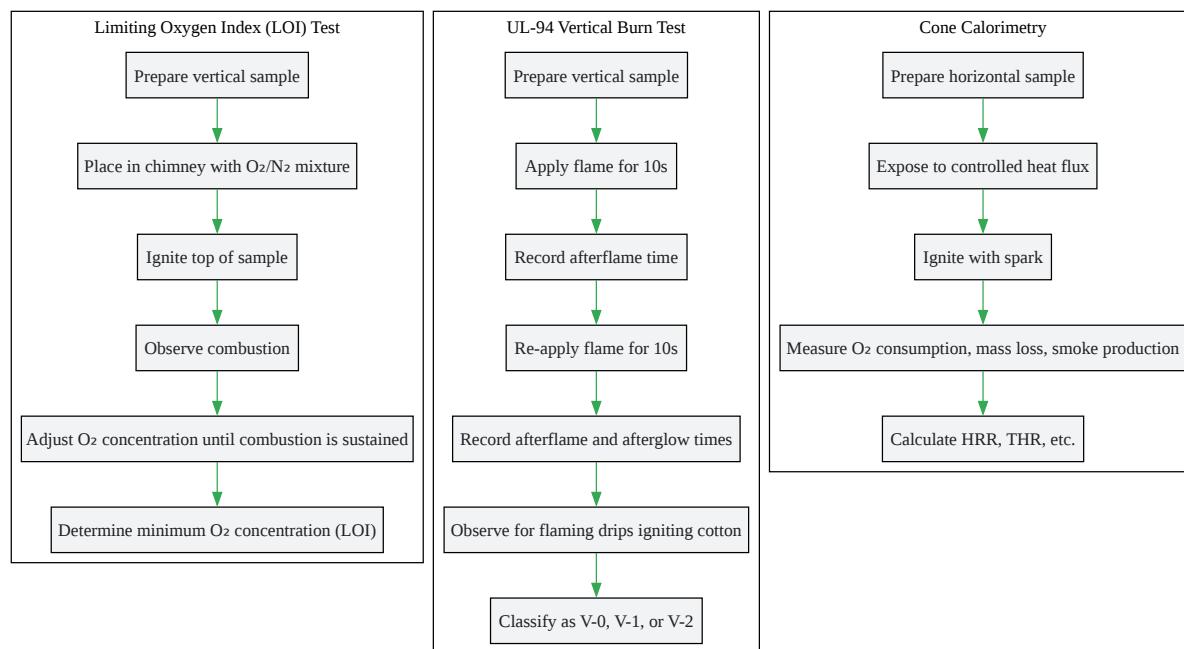
- pHRR: Decreased by 29.1% compared to pure WPU.[2]

- THR: Reduced by 6.8% compared to pure WPU.[2]

Performance of DMPP in Rigid Polyurethane Foam (RPUF): In a study on bio-based RPUF, the addition of DMPP influenced the thermal degradation and flammability. While specific cone calorimetry data was not detailed in the abstract, the study noted changes in the heat release rate for systems containing DMPP.[9]

## Experimental Protocols

A summary of the standard experimental protocols used to evaluate the flame retardancy of these compounds is provided below.

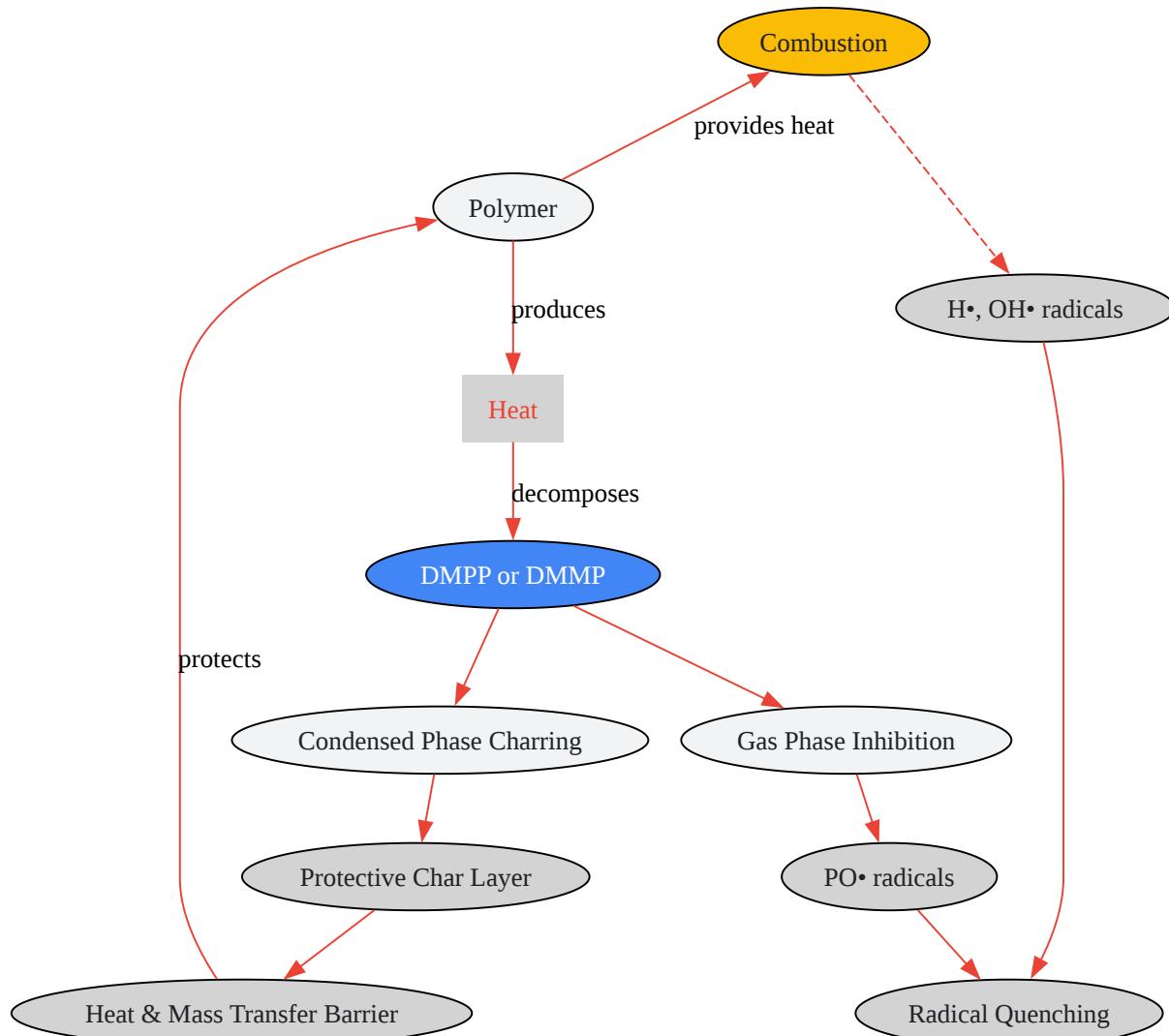


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**Diagram 2:** Simplified workflows for key flame retardancy tests.

## Mechanism of Action

The flame retardant mechanism of both DMPP and DMMP involves a dual-phase action.

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